

Brequinar natural DHODH inhibitors silibinin

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Compound Focus: Brequinar

CAS No.: 96187-53-0

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Brequinar vs. Silibinin at a Glance

Feature	Brequinar (Synthetic)	Silibinin (Natural)
Source	Fully synthetic compound	Natural flavonoid from milk thistle (<i>Silybum marianum</i>) [1]
Primary Use	Anticancer, immunosuppressant (research) [2] [3]	Liver protectant, antioxidant; emerging as DHODH inhibitor [1]
DHODH Inhibition (IC ₅₀)	~7-20 nM (high potency) [2] [3]	Significant inhibition (exact IC ₅₀ not provided, but less potent than Brequinar) [1]
Key Advantages	Very high potency, well-characterized in preclinical models [2] [3]	Favorable safety profile, synergistic effect with other drugs [1] [4]
Major Drawbacks	Toxicity (myelosuppression, mucositis) [2], limited efficacy as single agent in solid tumors [2] [5]	Lower individual potency against DHODH [1]

Experimental Data and Combination Strategy

The most significant finding is the powerful synergy between **Brequinar** and Silibinin. Key experimental data and protocols from the research are summarized below.

Quantitative Findings on the Combination

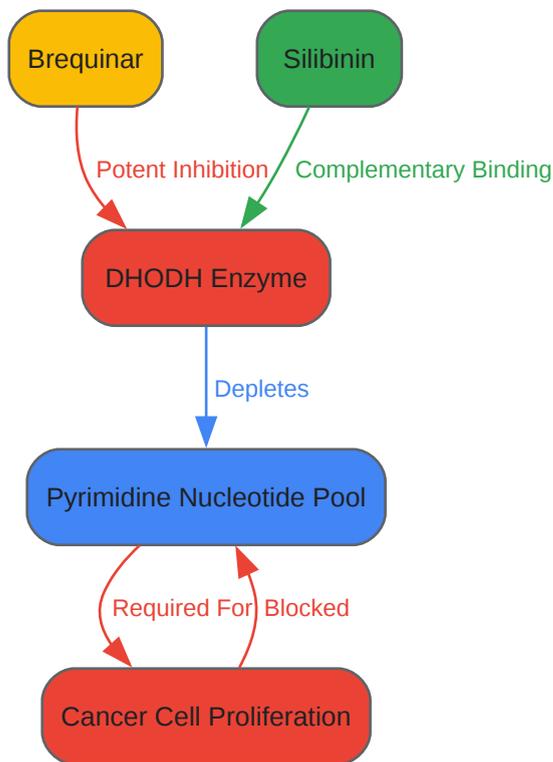
Experimental Model	Finding	Implication
In vitro hDHODH Catalytic Inhibition	The combination allowed Brequinar to be used at a dose 9.33-fold lower than alone to achieve 99% enzyme inhibition [1].	Drastically reduces the required dose of the toxic synthetic drug.
Molecular Docking & Dynamic Simulations	Silibinin showed a strong and stable binding to the active site of the hDHODH enzyme [1].	Provides a mechanistic rationale for its inhibitory activity and synergy.

Detailed Experimental Protocol

The following methodology was used to discover and validate the synergy between Silibinin and **Brequinar** [1]:

- Virtual Screening:** An in-house 3D database of 2,154 compounds from 32 traditionally known immunomodulatory plants was created. Molecular docking was performed against the crystal structure of hDHODH (PDB ID: 3G0U) using Glide docking software.
- In vitro DHODH Inhibitory Assay:** The top-scored plant extracts and pure compounds were experimentally tested for their ability to inhibit hDHODH enzyme activity.
- Synergy Assessment (Fixed-Ratio Combination):** The most promising natural hits, including Silibinin, were tested in combination with **Brequinar** at fixed ratios. The level of catalytic inhibition was measured to calculate the dose reduction index.

This synergy can be conceptually understood through the following mechanism:



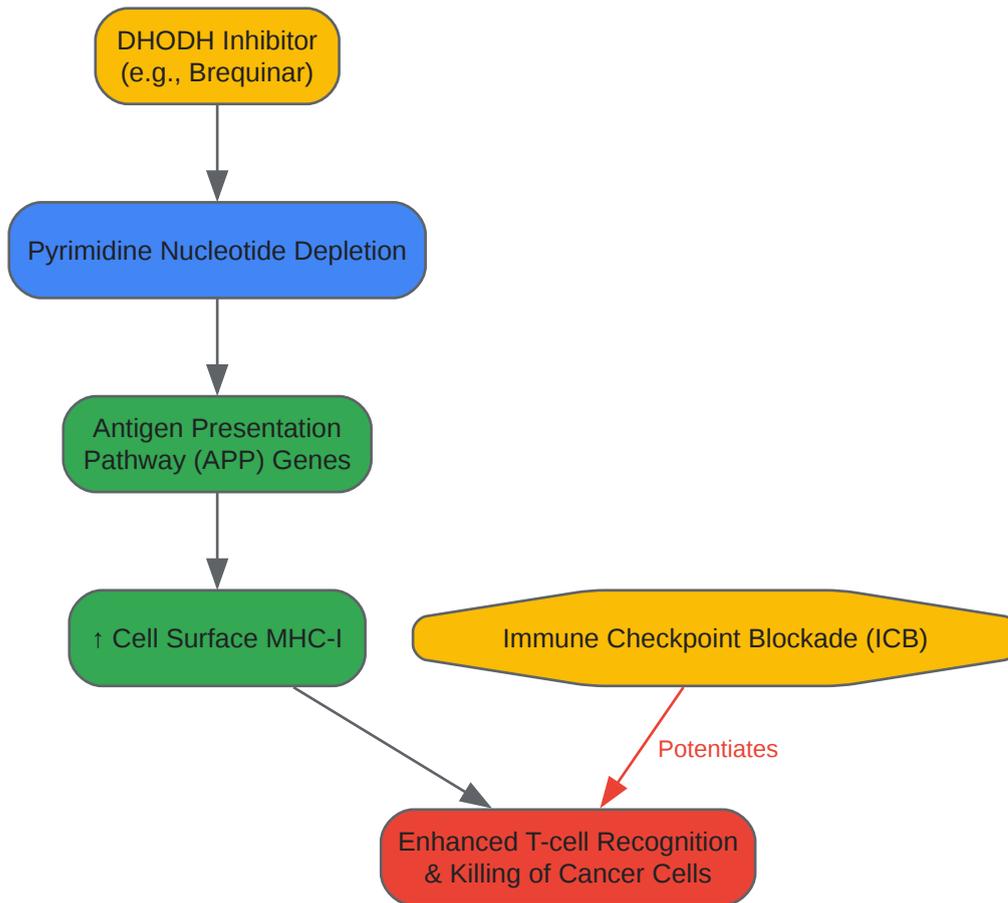
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Implications for Research and Development

For researchers and drug development professionals, these findings open up concrete strategic avenues:

- **Overcoming Toxicity:** The primary clinical challenge with **Brequinar** is its toxicity profile, which includes **myelosuppression, thrombocytopenia, and gastrointestinal disorders** [2]. The synergy with Silibinin offers a direct strategy to lower the **Brequinar** dose, thereby potentially reducing these adverse effects while maintaining therapeutic efficacy [1].
- **Leveraging Natural Products:** This approach aligns with the growing interest in immunomodulation using natural products as a safer alternative or adjunct to synthetic drugs with significant side effects [1].
- **Novel Combination Therapies:** Beyond Silibinin, DHODH inhibition is being explored in other innovative combinations. For instance, recent studies show that DHODH inhibitors like **Brequinar** can **enhance cancer cell antigen presentation** by upregulating MHC-I expression. This provides a strong rationale for combining them with **immune checkpoint blockade** therapy (e.g., anti-PD-1 and anti-CTLA-4) to improve cancer immunotherapy outcomes [6] [7].

The relationship between DHODH inhibition and its application in immunotherapy can be visualized as follows:



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Key Takeaways for Researchers

- **Brequinar is highly potent but limited by toxicity**, which has hindered its clinical success, particularly in solid tumors [2] [5].
- **Silibinin is a clinically relevant natural DHODH inhibitor**. While less potent alone, it demonstrates significant synergistic effects when combined with **Brequinar** [1].
- **The Brequinar-Silibinin combination is a validated strategy** to dramatically reduce the required dose of **Brequinar**, offering a direct path to mitigating its dose-limiting toxicities [1].
- **DHODH inhibition has a multi-faceted role in therapy**, extending beyond nucleotide depletion to include enhancing antigen presentation for immunotherapy [6] [7] and potentially protecting against ferroptosis in neurological injuries [8].

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